# Spectroscopic Characterization of 4-Methoxybenzamidine Hydrochloride: A Technical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-Methoxybenzamidine* |
| *CAS No.:* | *22265-37-8* |
| *Cat. No.:* | *B1361530* |

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic characterization of **4-Methoxybenzamidine** hydrochloride. Due to the limited availability of published experimental spectra for this specific compound, this guide presents a combination of available data, predicted spectral characteristics based on its chemical structure and data from analogous compounds, and detailed experimental protocols for acquiring such data.

## Introduction

**4-Methoxybenzamidine** hydrochloride is a valuable building block in medicinal chemistry and drug discovery, often utilized in the synthesis of enzyme inhibitors and other bioactive molecules. Its effective use in research and development necessitates a thorough understanding of its structural and physicochemical properties, which are primarily determined through spectroscopic analysis. This guide outlines the key spectroscopic techniques used to characterize this compound: Nuclear Magnetic Resonance (NMR) Spectroscopy, Fourier-

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Transform Infrared (FTIR) Spectroscopy, Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) Spectroscopy.

## Chemical Structure and Properties

- IUPAC Name: 4-methoxybenzenecarboximidamide hydrochloride
- Molecular Formula: $C_8H_{11}ClN_2O$
- Molecular Weight: 186.64 g/mol
- CAS Number: 51721-68-7
- Appearance: White to almost white powder or crystals.

## Spectroscopic Data

The following sections summarize the available and predicted spectroscopic data for **4-Methoxybenzamidine** hydrochloride.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule.

Predicted $^1H$ NMR Spectral Data (500 MHz, DMSO-$d_6$)

| Chemical Shift (δ) ppm | Multiplicity | Integration | Assignment |
|---|---|---|---|
| ~9.5 | Singlet (broad) | 2H | $-NH_2$ |
| ~9.2 | Singlet (broad) | 2H | $-NH_2^+$ |
| ~7.8 | Doublet | 2H | Ar-H (ortho to C=N) |
| ~7.1 | Doublet | 2H | Ar-H (meta to C=N) |
| 3.85 | Singlet | 3H | $-OCH_3$ |

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Note: The chemical shifts for the amidinium protons (-$NH_2$) are highly dependent on solvent and concentration and may exchange with residual water in the solvent.

Predicted $^{13}C$ NMR Spectral Data (125 MHz, DMSO-$d_6$)

| Chemical Shift (δ) ppm | Assignment |
|---|---|
| ~165 | C=N |
| ~162 | Ar-C-O |
| ~130 | Ar-C-H (ortho to C=N) |
| ~122 | Ar-C (ipso) |
| ~115 | Ar-C-H (meta to C=N) |
| ~56 | -$OCH_3$ |

## Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy provides information about the functional groups present in a molecule.

Predicted FTIR Spectral Data (KBr Pellet)

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| Wavenumber ($cm^{-1}$) | Intensity | Assignment |
|---|---|---|
| 3400 - 3000 | Strong, Broad | N-H stretching (amidinium) |
| ~3050 | Medium | Aromatic C-H stretching |
| ~2950, ~2850 | Medium | Aliphatic C-H stretching (-$OCH_3$) |
| ~1670 | Strong | C=N stretching |
| ~1610, ~1510 | Medium-Strong | Aromatic C=C stretching |
| ~1250 | Strong | Asymmetric C-O-C stretching |
| ~1030 | Medium | Symmetric C-O-C stretching |
| ~830 | Strong | para-disubstituted benzene C-H out-of-plane bending |

## Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule, confirming its molecular weight and elemental composition.

Electrospray Ionization Mass Spectrometry (ESI-MS) Data

| m/z | Ion |
|---|---|
| 151.1 | $[M+H]^+$ |

Reference: Mass spectrum (ESI) m/z: 151.1 ([M+H]+).[1][2]

## Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule.

UV-Vis Spectral Data

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| λmax (nm) | Solvent |
|---|---|
| 261 | Water |

Reference: 261nm (H2O) (lit.).[1]

# Experimental Protocols

The following are generalized protocols for the spectroscopic characterization of **4-Methoxybenzamidine** hydrochloride.

## NMR Spectroscopy

Sample Preparation:

- Weigh 5-10 mg of **4-Methoxybenzamidine** hydrochloride.
- Dissolve the sample in approximately 0.6 mL of a suitable deuterated solvent (e.g., DMSO-$d_6$, $D_2O$) in a clean, dry vial.
- Transfer the solution to a 5 mm NMR tube using a Pasteur pipette.

Instrument Parameters ($^1$H NMR):

- Spectrometer: 500 MHz
- Pulse Program: Standard single pulse
- Number of Scans: 16
- Relaxation Delay: 1.0 s
- Acquisition Time: 4.0 s

Instrument Parameters ($^{13}$C NMR):

- Spectrometer: 125 MHz

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- Pulse Program: Proton-decoupled single pulse
- Number of Scans: 1024
- Relaxation Delay: 2.0 s
- Acquisition Time: 1.5 s

## FTIR Spectroscopy (KBr Pellet Method)

Sample Preparation:

- Grind 1-2 mg of **4-Methoxybenzamidine** hydrochloride with approximately 100-200 mg of dry KBr powder using an agate mortar and pestle until a fine, homogeneous powder is obtained.
- Transfer a portion of the mixture to a pellet-pressing die.
- Apply pressure using a hydraulic press to form a transparent or translucent pellet.

Instrument Parameters:

- Spectral Range: 4000 - 400 $cm^{-1}$
- Resolution: 4 $cm^{-1}$
- Number of Scans: 32
- Background: A spectrum of a pure KBr pellet should be acquired as a background.

## Electrospray Ionization Mass Spectrometry (ESI-MS)

Sample Preparation:

- Prepare a stock solution of **4-Methoxybenzamidine** hydrochloride in a suitable solvent (e.g., methanol, acetonitrile, or water) at a concentration of approximately 1 mg/mL.
- Dilute the stock solution to a final concentration of 1-10 µg/mL with the same solvent. A small amount of formic acid (0.1%) can be added to promote ionization in positive ion mode.

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Instrument Parameters:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Capillary Voltage: 3.5 - 4.5 kV
- Drying Gas ($N_2$): Flow rate and temperature should be optimized for the specific instrument.
- Mass Range: m/z 50 - 500

## UV-Vis Spectroscopy

Sample Preparation:

- Prepare a stock solution of **4-Methoxybenzamidine** hydrochloride in a UV-transparent solvent (e.g., water, methanol) of a known concentration (e.g., 1 mg/mL).
- Perform serial dilutions to obtain a solution with an absorbance in the optimal range of the spectrophotometer (typically 0.1 - 1.0 AU).

Instrument Parameters:

- Wavelength Range: 200 - 400 nm
- Blank: Use the same solvent as used for the sample to record a baseline.
- Cuvette: Use a 1 cm path length quartz cuvette.

# Visualizations

The following diagrams illustrate the workflows for the spectroscopic characterization of **4-Methoxybenzamidine** hydrochloride.

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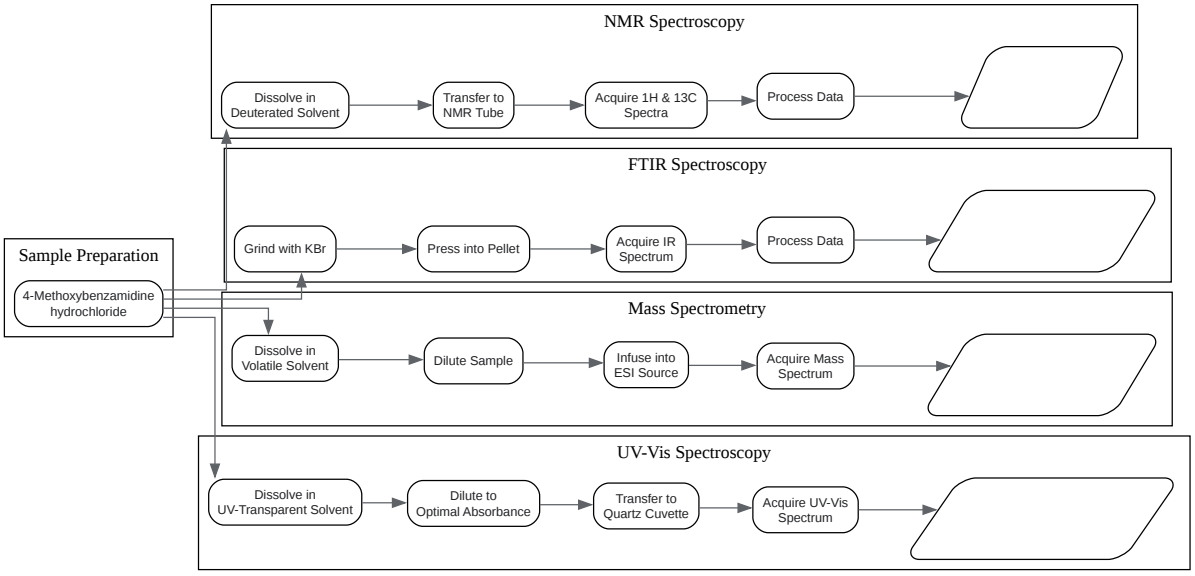


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Caption: Workflow for the spectroscopic characterization of **4-Methoxybenzamidine** hydrochloride.

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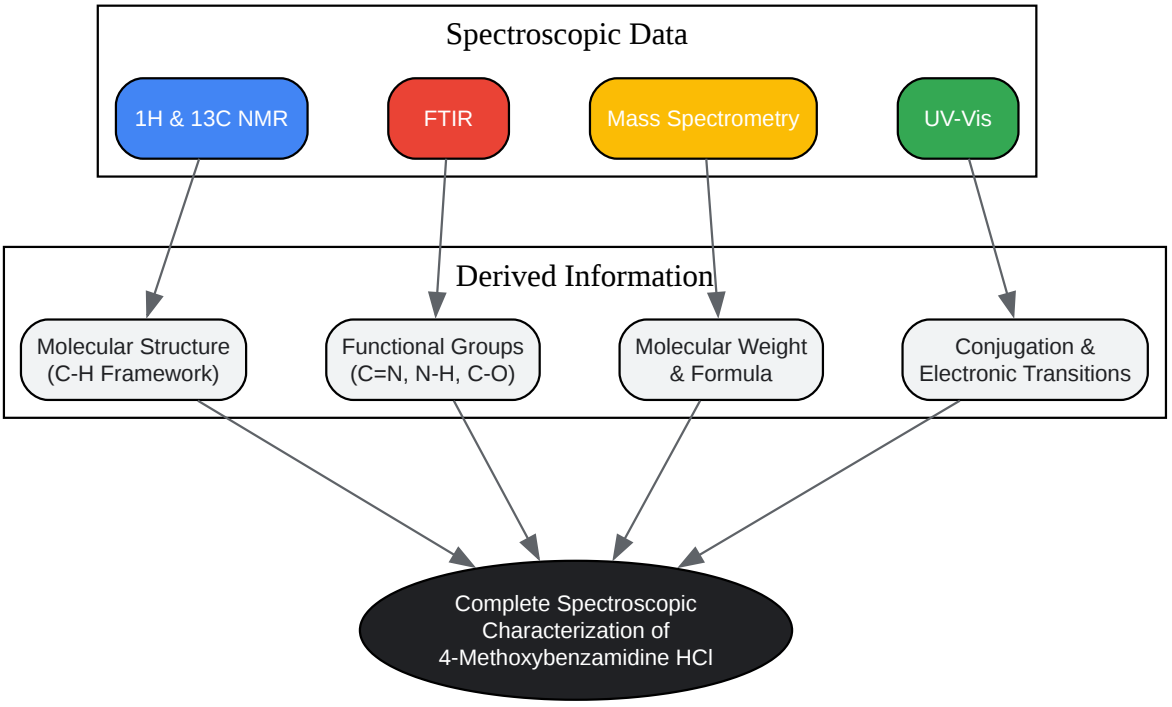


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# References


- 1. benchchem.com [benchchem.com]
- 2. 4-Methoxybenzamide(3424-93-9) 1H NMR spectrum [chemicalbook.com]
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